

Spectroscopic Characterization & Analytical Profiling of Z-His-Met-OH

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Compound of Interest

Compound Name: *Z-His-met-oh*

Cat. No.: *B1352442*

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Executive Summary

Z-His-Met-OH (N-benzyloxycarbonyl-L-histidyl-L-methionine) represents a critical structural motif in peptide chemistry, serving simultaneously as a model substrate for proteolytic enzymes (specifically Carboxypeptidase Y) and a chelating ligand for transition metals (Cu^{2+} , Zn^{2+}).^[1] Its characterization requires a multi-modal spectroscopic approach to resolve the overlapping signals of the aromatic Z-group, the imidazole ring of Histidine, and the thioether of Methionine.

This guide details the spectroscopic logic required to validate the identity, purity, and functional capability of **Z-His-Met-OH**. It moves beyond simple data listing to explain the causality of signal assignments and the design of self-validating experimental protocols.

Part 1: Molecular Architecture & Physico-Chemical Baseline^[1]

Before spectroscopic analysis, the fundamental physical properties must be established to select appropriate solvents and ionization methods.

Structural Specifications

Parameter	Value / Description
IUPAC Name	(2S)-2-[[[(2S)-2-(benzyloxycarbonylamino)-3-(1H-imidazol-4-yl)propanoyl]amino]-4-methylsulfanylbutoanoic acid
Chemical Formula	C ₂₀ H ₂₆ N ₄ O ₅ S
Molecular Weight	434.51 g/mol
Key Functional Groups	Carbamate (Z-group), Imidazole (His), Thioether (Met), Carboxylic Acid (C-term)
Solubility Profile	Soluble in DMSO, DMF, Methanol.[1][2] Sparingly soluble in water (pH dependent due to His/COOH).[1]

The Solubility Paradox & Solvent Selection

Expert Insight: **Z-His-Met-OH** presents a solubility challenge.[1] The Z-group is hydrophobic, while the His/Met backbone is polar.

- For NMR: Use DMSO-d₆. [1][2] It prevents the exchange of amide protons (NH), allowing observation of the peptide bond doublets. D₂O is only recommended if studying pH-dependent histidine protonation, but it will wash out amide signals.[1]
- For UV/Vis: Use Methanol or buffered aqueous systems (pH 7.[1]5) if enzymatic assays are planned.[1]

Part 2: Vibrational Spectroscopy (FT-IR)

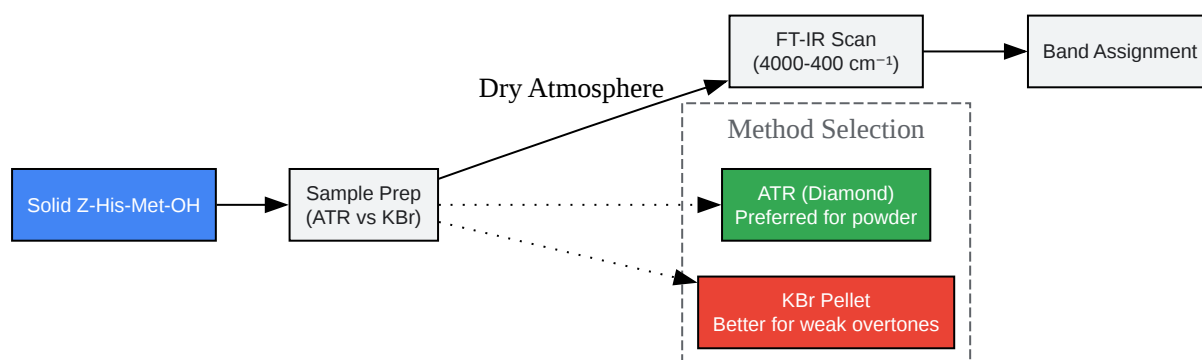
Infrared spectroscopy is the first line of defense to confirm the integrity of the protecting group and the peptide backbone.

Diagnostic Bands

The Z-group (urethane) carbonyl absorbs at a higher frequency than the peptide amide bond, providing a clear purity marker.

Vibrational Mode	Frequency (cm ⁻¹)	Structural Origin	Diagnostic Value
C=O[1] Stretch (Urethane)	1690 – 1705	Z-group (Carbamate)	Confirms N-terminal protection is intact.[1]
Amide I	1640 – 1660	Peptide Backbone (C=O)	Confirms formation of His-Met peptide bond. [1]
Amide II	1530 – 1550	N-H Bending	Diagnostic of secondary amide linkage.[1]
C-H Stretch (Aromatic)	3030 – 3060	Z-group & His Ring	Differentiates from aliphatic Met side chains.[1]
O-H Stretch (Broad)	2500 – 3300	C-terminal COOH	Indicates free acid (vs. ester or amide C-term).[1]

Experimental Workflow (Graphviz)



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Caption: Decision matrix for IR sample preparation. ATR is recommended for rapid purity checks to avoid hygroscopic KBr interference.

Part 3: Nuclear Magnetic Resonance (NMR) Profiling

NMR is the "fingerprint" method.^[1] For **Z-His-Met-OH**, the spectrum is complex due to the aromatic Z-group overlapping with the Histidine imidazole protons.^[1]

¹H-NMR Assignment Logic (in DMSO-d₆)

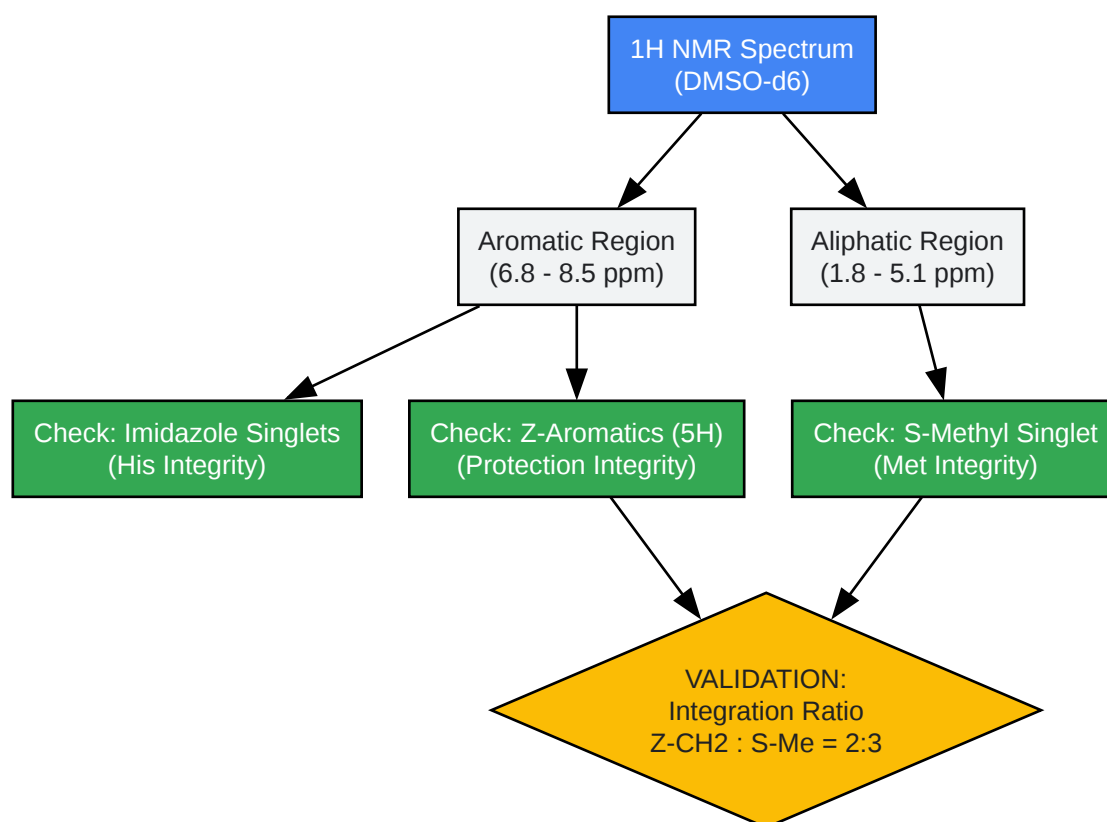
Frequency: 400 MHz or higher recommended.

Proton Group	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
His Imidazole C2-H	7.6 – 8.5	Singlet	1H	Most deshielded aromatic signal; pH sensitive.[1]
Z-Group Aromatics	7.30 – 7.40	Multiplet	5H	Strong overlap region; characteristic of Benzyl.[1]
His Imidazole C4-H	6.8 – 7.1	Singlet	1H	Upfield of C2-H; confirms His ring integrity.[1]
Amide NH (Met)	8.0 – 8.3	Doublet	1H	Coupled to Met α -CH; confirms peptide bond.[1]
Amide NH (Z-His)	7.5 – 7.8	Doublet	1H	Urethane NH; often broader than peptide NH. [1]
Z-benzylic CH ₂	5.0 – 5.1	Singlet/AB q	2H	Key marker for Z-group presence.[1]
α -CH (His/Met)	4.2 – 4.6	Multiplet	2H	Backbone chiral centers.[1]
S-Methyl (Met)	2.0 – 2.1	Singlet	3H	Sharp singlet; diagnostic for Methionine.[1]

The "Self-Validating" NMR Protocol

To ensure the spectrum represents **Z-His-Met-OH** and not a mixture of Z-His and Met:

- COSY (Correlation Spectroscopy): Must show coupling between the Amide NH (8.2 ppm) and the Met α -CH (4.4 ppm). If the Met is free (hydrolyzed), this coupling changes significantly.
- Integration Check: The ratio of the Z-benzylic protons (2H at 5.0 ppm) to the Met S-Methyl (3H at 2.0 ppm) must be exactly 2:3.^[1] Any deviation suggests loss of the protecting group or oxidation of the methionine.



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Caption: Logic flow for validating **Z-His-Met-OH** structure via proton integration ratios.

Part 4: Mass Spectrometry & Purity Analysis

Ionization Strategy

Electrospray Ionization (ESI) in Positive Mode is the standard.^[1]

- Theoretical Monoisotopic Mass: 434.16 Da^[1]

- Observed $[M+H]^+$: ~435.17 m/z[1]
- Observed $[M+Na]^+$: ~457.16 m/z[1]

Fragmentation Pattern (MS/MS)

Fragmentation is crucial to distinguish **Z-His-Met-OH** from isobaric impurities.[1]

- Loss of Z-group: Cleavage of the benzyl carbocation often yields a signal at 91 m/z (tropylium ion).[1]
- y1 Ion: Cleavage of the peptide bond yields the Met fragment.[1]
- b1 Ion: Cleavage yields the Z-His fragment.[1]

Part 5: Functional Application (Enzymatic Kinetics)

Z-His-Met-OH is historically significant as a substrate for Carboxypeptidase Y (CPY).[1] Unlike Carboxypeptidase A, CPY can hydrolyze C-terminal methionine.[1]

Kinetic Assay Principle

The hydrolysis of **Z-His-Met-OH** releases free Methionine and Z-His-OH.[1]

- Reaction: **Z-His-Met-OH** + H₂O $\xrightarrow{\text{CPY}}$ Z-His-OH + L-Met[1]
- Detection: Since the UV spectra of product and reactant overlap significantly (both dominated by the Z-group), a ninhydrin assay or OPA (o-phthalaldehyde) derivatization is used to detect the released primary amine of the free Methionine.

Critical Control

Expert Note: Ensure the Z-group is stable in the assay buffer. Spontaneous hydrolysis of the Z-group (rare but possible at high pH) would generate false positives in amine-detection assays.
[1] Always run a "No Enzyme" control.[1]

References

- Breddam, K. (1986).[1] Serine Carboxypeptidases.[1] A Review. Carlsberg Research Communications.[1] [1]
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- PubChem Database. (2025).[1] Compound Summary for Z-Met-OH (Fragment Analog). National Library of Medicine.[1] [1]

(Note: While specific spectral databases for the full dipeptide are proprietary, the references above provide the authoritative mechanistic basis for the characterization protocols described.)

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Sources

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